

C.I. Acid Blue 324 chemical properties and structure

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Compound of Interest

Compound Name: C.I. Acid Blue 324

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C.I. Acid Blue 324: A Comprehensive Technical Guide

This in-depth technical guide provides a detailed overview of the chemical properties, structure, and relevant experimental methodologies for **C.I. Acid Blue 324**. The information is tailored for researchers, scientists, and professionals in drug development who may encounter this compound in their work, either as a reference standard, a dye in experimental assays, or in environmental and toxicological studies.

Core Chemical and Physical Properties

C.I. Acid Blue 324 is a synthetic anthraquinone dye known for its vibrant blue color.[1] Its chemical structure, characterized by a central anthraquinone core, imparts significant stability. [2] The presence of a sulfonic acid group is a key feature, enhancing its solubility in aqueous solutions, which is crucial for its application in dyeing processes.[1][2] It typically appears as a dark blue powder.[2][3]

Two CAS numbers are frequently associated with this dye: 88264-80-6 and 70571-81-2. While both refer to **C.I. Acid Blue 324**, it is important for researchers to note the specific CAS number cited in the literature or by a supplier to ensure consistency.

Tabulated Chemical and Physical Data

The following tables summarize the key quantitative data for C.I. Acid Blue 324.





Identifier	Value	Reference
IUPAC Name	sodium 4-(3- acetamidoanilino)-1-amino- 9,10-dioxoanthracene-2- sulfonate	[1][2][4][5]
Synonyms	Acid Blue BGL, Weak Acid Blue BRL, Acid Blue BRLL	[6][7][8]
CAS Number	88264-80-6, 70571-81-2	[2][4][9]
Molecular Formula	C22H16N3NaO6S	[1][2][3][4][7][8][10][9][11]
Molecular Weight	~473.4 g/mol	[1][2][3][4][5][7][8][11]
Appearance	Dark blue powder	[2][3][12]
Physicochemical Property	Value	Reference
Solubility	Soluble in water	[1][12]
Maximum Absorption (λmax)	620 nm	[2]
pH (in solution)	7.5	[3]
Hydrogen Bond Acceptor Count	8	[4]
Hydrogen Bond Donor Count	3	[4]
LogP	0.609	[9]
Topological Polar Surface Area	167 Ų	[4]



Fastness Properties (Textile Application)	Value (ISO Scale)	Reference
Light Fastness	6-7	[7][12]
Washing Fastness (Fading)	4-5	[7]
Washing Fastness (Stain)	3-4	[7]
Perspiration Fastness (Stain)	4-5	[7]

Chemical Structure and Identification

The chemical structure of **C.I. Acid Blue 324** is provided below in various standard chemical notation formats.

- InChl: InChl=1S/C22H17N3O6S.Na/c1-11(26)24-12-5-4-6-13(9-12)25-16-10-17(32(29,30)31)20(23)19-18(16)21(27)14-7-2-3-8-15(14)22(19)28;/h2-10,25H,23H2,1H3, (H,24,26)(H,29,30,31);/q;+1/p-1[1][4][5]
- SMILES:
 CC(=O)NC1=CC=CC(=C1)NC2=CC(=C(C3=C2C(=O)C4=CC=C4C3=O)N)S(=O)(=O)
 [O-].[Na+][1][4][5]

Experimental Protocols and Methodologies

This section details the experimental protocols for the synthesis and analysis of **C.I. Acid Blue 324**.

Synthesis of C.I. Acid Blue 324

The industrial synthesis of **C.I. Acid Blue 324** involves the condensation of two key intermediates.[1][2][6][7][13]

Reactants:

- 1-amino-4-bromo-9,10-dioxo-9,10-dihydroanthracene-2-sulfonic acid (Bromaminic acid)
- N-(3-aminophenyl)acetamide



Process:

- The two reactants are condensed in the presence of a copper salt catalyst and an acid agent.[7][13]
- Following the condensation reaction, the copper catalyst is removed.
- The product is then filtered, dried, and crushed to yield the final dye.[6]
- The final step involves converting the dye into its sodium salt to enhance its solubility.[7][13]

Synthesis of C.I. Acid Blue 324.

Analytical Characterization

The characterization and quantification of **C.I. Acid Blue 324** are typically performed using spectroscopic and chromatographic techniques.

UV-Visible (UV-Vis) Spectrophotometry:

This is a primary technique for quantifying the dye in aqueous solutions.[2]

- Principle: The method is based on Beer-Lambert's law, where the absorbance of light by the dye solution is directly proportional to its concentration.
- Procedure:
 - Prepare a series of standard solutions of C.I. Acid Blue 324 of known concentrations.
 - Measure the absorbance of each standard at the maximum absorption wavelength (λmax
 = 620 nm) using a UV-Vis spectrophotometer.
 - Construct a calibration curve by plotting absorbance versus concentration.
 - Measure the absorbance of the unknown sample and determine its concentration from the calibration curve.

High-Performance Liquid Chromatography (HPLC):



HPLC is employed for the separation, identification, and quantification of the dye and any potential impurities.

- Mobile Phase: A typical mobile phase for reverse-phase HPLC would consist of a mixture of an aqueous buffer (e.g., ammonium acetate) and an organic solvent (e.g., acetonitrile or methanol). For mass spectrometry detection, a volatile acid modifier like formic acid is used.
 [2]
- Stationary Phase: A C18 column is commonly used.
- Detection:
 - UV-Vis/Diode Array Detector (DAD): This is the most common detector, leveraging the chromophoric nature of the dye for detection and quantification.
 - Mass Spectrometry (MS): Provides molecular weight information for structural confirmation and can be used to identify byproducts and degradation products.

Analytical workflow for C.I. Acid Blue 324.

Applications in Research and Industry

The primary application of **C.I. Acid Blue 324** is in the textile industry for dyeing natural and synthetic fibers, particularly wool, silk, and polyamide (nylon), where it exhibits strong affinity and good fastness properties.[2][6][7][8][13][14] It is also used in textile printing.[6][7][13]

In a research context, it has been used in studies on:

- Biosorption: Investigating the removal of the dye from wastewater using biological materials. For instance, the green alga Spirogyra rhizopus has been shown to effectively biosorb **C.I.**Acid Blue 324.[1]
- Environmental Chemistry: Studying the fate and degradation of persistent organic pollutants in aquatic environments.[2]
- Analytical Chemistry: As a model compound for developing and validating new analytical methods for dye detection.[2]



Safety and Handling

According to available Safety Data Sheets (SDS), **C.I. Acid Blue 324** is a blue powder that is harmful if swallowed and may cause irritation to the skin, eyes, and respiratory tract.[3] It is recommended to handle this chemical with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a respirator if dust is generated.[3][15] Handlers should work in a well-ventilated area and avoid creating dust.[15] For detailed safety information, always refer to the specific SDS provided by the supplier.

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